

Navigating the Disposal of DO34: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DO34

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The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, understanding the procedural steps for waste management is not just a matter of compliance, but a cornerstone of a safe and efficient workflow. This guide provides essential safety and logistical information for the disposal of substances categorized under the hazardous waste code **DO34**.

Understanding **DO34**

In the context of regulated waste, "**DO34**" designates a specific hazardous waste code under the Resource Conservation and Recovery Act (RCRA) in the United States. This code corresponds to Hexachlorobutadiene, a chemical that is regulated for its toxicity. It is imperative for laboratory personnel to first confirm the identity of the chemical they are handling. In some commercial product listings, a similar identifier might be used for other chemicals, such as 3,4-Dihydroxyhydrocinnamic acid. Always refer to the Safety Data Sheet (SDS) for the specific chemical to ensure accurate identification and to receive substance-specific disposal guidance. The procedures outlined below are for federally designated hazardous wastes like that represented by the **DO34** code.

Quantitative Waste Accumulation Limits

To ensure compliance and safety, laboratories must adhere to strict accumulation limits for hazardous waste. These limits are federally mandated and are crucial for maintaining a safe laboratory environment.

Waste Category	Maximum Accumulation Volume	Time Limit
Hazardous Waste	55 gallons	Up to 12 months, provided the volume limit is not exceeded. Must be removed within 3 days of reaching the limit. [1] [2]
Acutely Toxic Waste (P-list)	1 quart	Up to 12 months, provided the volume limit is not exceeded. Must be removed within 3 days of reaching the limit. [1] [2]

Procedural Guidance for Hazardous Waste Disposal

The following steps provide a systematic approach to the management and disposal of hazardous chemical waste within a laboratory setting. This protocol is designed to ensure safety and regulatory compliance.

1. Waste Identification and Segregation:

- **Characterize the Waste:** Determine if the waste is hazardous based on its characteristics (ignitability, corrosivity, reactivity, toxicity) or if it is a listed hazardous waste.[\[1\]](#)
- **Segregate Waste Streams:** Do not mix incompatible waste types. Use separate, clearly labeled containers for different categories of chemical waste (e.g., halogenated solvents, non-halogenated solvents, acids, bases).[\[3\]](#)

2. Container Management:

- **Use Appropriate Containers:** All chemical waste must be stored in containers that are compatible with the waste material to prevent leaks or reactions.[\[1\]](#)[\[4\]](#) High-density polyethylene (HDPE) carboys are commonly used for liquid waste.[\[1\]](#)
- **Label Containers Clearly:** Every waste container must be labeled with the words "Hazardous Waste," the full chemical names of the contents (not abbreviations or formulas), and the

associated hazards (e.g., flammable, corrosive).[2] The accumulation start date must also be clearly marked.[2]

- **Keep Containers Closed:** Waste containers must be kept securely closed at all times, except when adding waste.[1]

3. Accumulation in a Satellite Accumulation Area (SAA):

- **Designate an SAA:** Hazardous waste must be stored at or near the point of generation in a designated Satellite Accumulation Area (SAA).[1][5]
- **Adhere to Volume Limits:** Do not exceed the 55-gallon limit for hazardous waste or the 1-quart limit for acutely hazardous (P-list) waste in the SAA.[1][2]
- **Utilize Secondary Containment:** It is best practice, and in many states required, to use secondary containment (such as trays or tubs) to capture any potential spills or leaks from the primary waste containers.[2][3]

4. Arranging for Disposal:

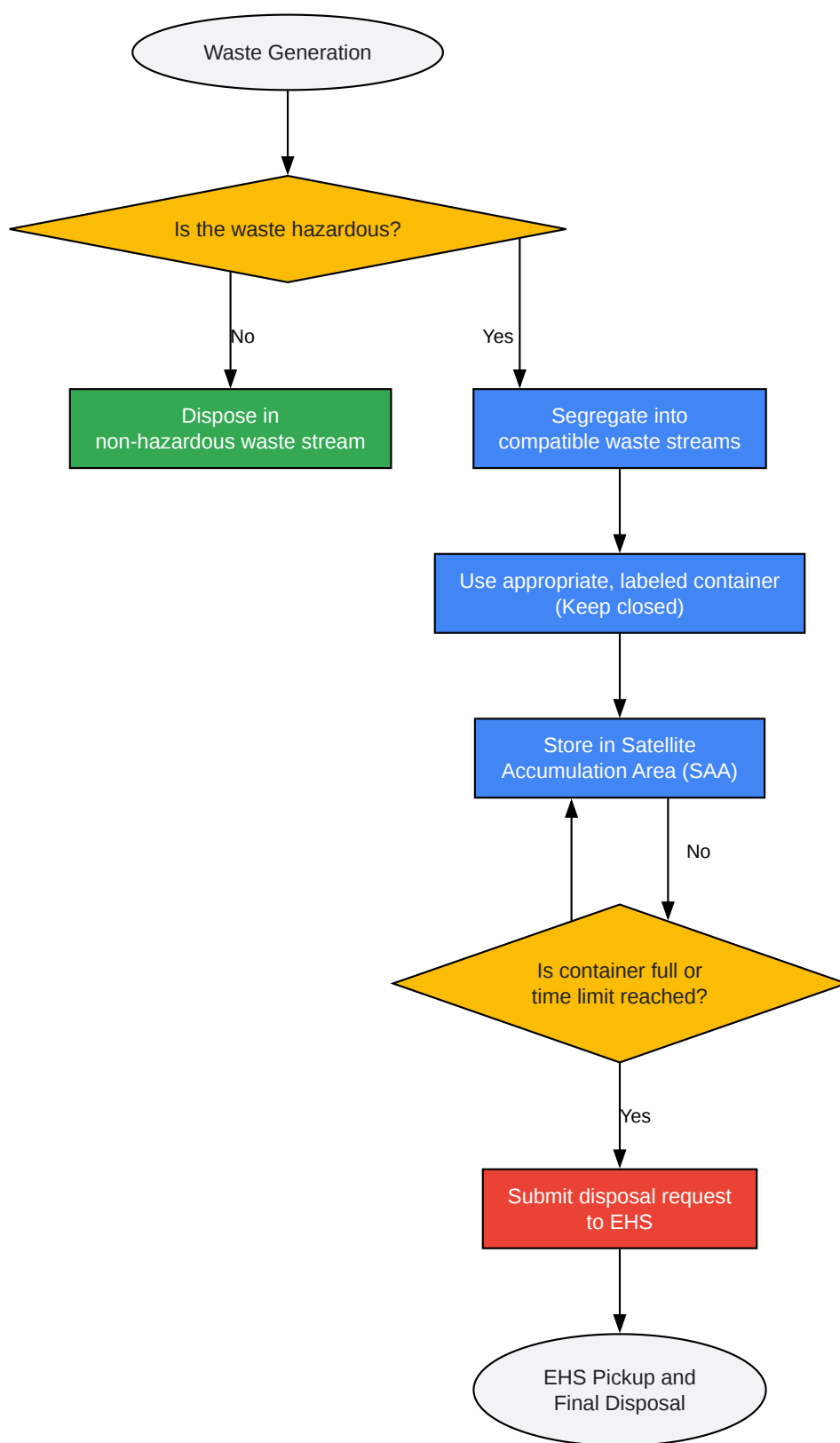
- **Request a Pickup:** Once a container is full or the accumulation time limit is approaching, complete and submit a hazardous waste disposal form to your institution's Environmental Health & Safety (EHS) department to schedule a pickup.[1]
- **Documentation:** Maintain accurate records of the waste generated and disposed of.[3]

5. Handling Empty Containers:

- **Decontaminate Empty Containers:** A container that held hazardous waste is considered "empty" if all waste has been removed by standard practices and no more than 1 inch of residue remains, or 3% by weight for smaller containers.[2] For containers that held acutely hazardous waste, triple rinsing is required, and the rinsate must be collected and disposed of as hazardous waste.[2][4]
- **Disposal of Empty Containers:** After proper decontamination, deface the original label and dispose of the container according to your institution's guidelines, which may include placing it in a designated glass disposal box or other appropriate waste stream.[4]

Hazardous Waste Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of laboratory hazardous waste.



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